

Technical Support Center: D-Glyceric Acid Calcium Salt Crystallization

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Compound of Interest

Compound Name: Glyceric acid calcium dihydrate, D-

CAS No.: 6000-41-5

Cat. No.: B1627760

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Introduction

D-Glyceric acid calcium salt (Calcium D-glycerate dihydrate) is a polar, hygroscopic salt derived from the neutralization of D-glyceric acid. While chemically simple, its crystallization is notoriously difficult due to its high water solubility and tendency to undergo Liquid-Liquid Phase Separation (LLPS)—commonly known as "oiling out"—rather than forming a discrete crystal lattice.[1][2]

This guide addresses the three most critical failure modes:

- The "Oiling Out" Phenomenon (Sticky/Gummy phase formation).[3]
- Low Yield (Product remaining in mother liquor).
- Hydrate & Purity Instability (Incorrect hydration state or carbonate contamination).

Module 1: The "Oiling Out" Crisis

Symptom: Upon adding antisolvent (Ethanol/Acetone) or cooling, the solution turns cloudy and separates into a viscous, sticky bottom layer (oil) instead of white crystals.

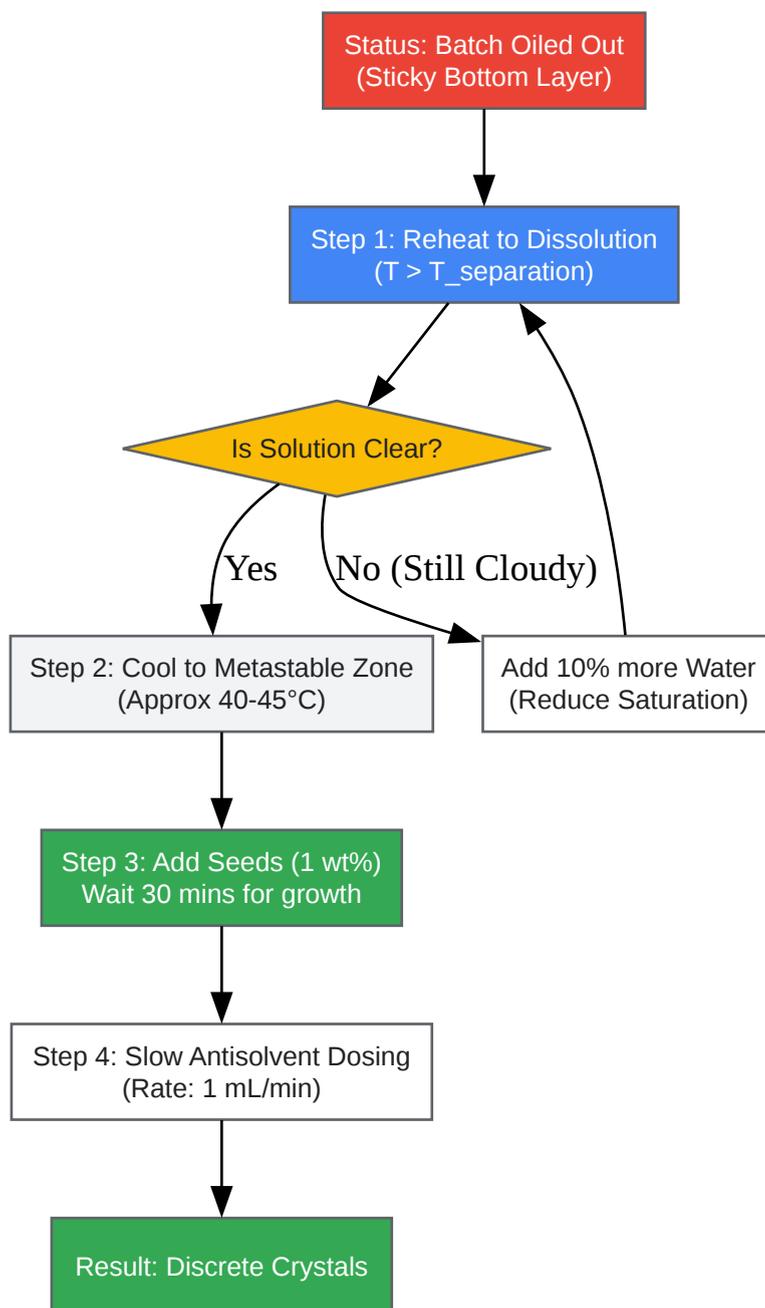
Root Cause Analysis

Oiling out occurs when the system enters a miscibility gap before it crosses the solubility boundary for crystallization.[3] This happens when the supersaturation is generated too rapidly, or the temperature is too high relative to the melting point of the solvated species. The "oil" is a solute-rich liquid phase that traps impurities.[1][3]

Troubleshooting Protocol

Variable	Adjustment	Mechanism
Temperature	Cycle the Temperature	If oiled out, reheat until the solution is clear (monophasic). Cool very slowly (0.1°C/min).
Seeding	Seed at Low Supersaturation	Add 0.5-1.0 wt% seeds before the cloud point. Seeds provide a surface for growth, bypassing the energy barrier of nucleation.[3]
Addition Order	Reverse Addition	Instead of adding Ethanol to Water, drip the Aqueous Solution into the Ethanol. This maintains high local antisolvent concentration, forcing immediate precipitation rather than oiling.

Visual Workflow: Recovering an Oiled-Out Batch



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Caption: Logic flow for recovering a batch that has undergone liquid-liquid phase separation (oiling out).

Module 2: Optimizing Yield (Supersaturation Control)

Symptom: Crystals form, but the yield is <50%. The mother liquor remains thick/syrupy.

Technical Insight

Calcium D-glycerate is highly soluble in water.[4] Cooling alone rarely provides sufficient yield. You must lower the water activity (

) using an antisolvent. However, the ratio is critical.

The "Golden Ratio" Experiment

Do not guess the antisolvent volume. Perform this determination:

- Prepare Saturated Solution: Dissolve crude salt in Min. Water at 50°C.
- Cloud Point Determination: Add Ethanol dropwise until permanent turbidity persists. Record Volume ().
- Operating Ratio: Your target final solvent ratio should be .

Yield Optimization Data Table

Solvent System	Typical Yield	Pros	Cons
Water Only (Cooling)	15 - 25%	High Purity	Unacceptable yield; waste of product.
Water : Ethanol (1:4)	65 - 80%	Standard Balance	Ethanol is flammable; requires explosion- proof equipment.
Water : Acetone (1:5)	75 - 85%	Faster Drying	Acetone can dehydrate the crystal lattice too aggressively (risk of amorphous solid).
Water : Methanol	NOT RECOMMENDED	Toxicity	Calcium glycerate solubility in MeOH is often too high for effective precipitation.

Module 3: Purity & Hydrate Management

Symptom: Product purity is low, or the solid turns to powder/dust upon drying (lattice collapse).

Q1: Why does my calcium salt contain Carbonate impurities?

Answer: Calcium hydroxide/oxide avidly absorbs atmospheric

to form insoluble Calcium Carbonate (

).

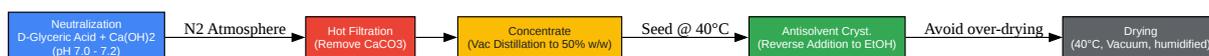
- Fix: Perform the neutralization of D-glyceric acid under a Nitrogen Blanket.
- Filtration: Always filter the hot aqueous concentrate (0.2 μm membrane) before adding antisolvent to remove any pre-formed carbonate seeds.

Q2: The crystals crumble to dust during drying. Why?

Answer: You are stripping the crystal water. Calcium D-glycerate forms a stable dihydrate ().

- Critical Limit: Do not dry below 15% Relative Humidity or above 60°C under high vacuum.
- Validation: Check "Loss on Drying" (LOD). Theoretical water content for dihydrate is ~12.6%. If LOD > 13%, it's wet. If LOD < 11%, you have dehydrated the crystal, leading to amorphous collapse.

Standard Synthesis & Crystallization Workflow



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Caption: Optimized workflow for synthesis and isolation of Calcium D-Glycerate Dihydrate.

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